

2,5,5-Trimethyl-2-hexene CAS number 40467-04-7

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5,5-Trimethyl-2-hexene

Cat. No.: B2926433

[Get Quote](#)

An In-Depth Technical Guide to **2,5,5-Trimethyl-2-hexene** (CAS: 40467-04-7)

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2,5,5-trimethyl-2-hexene**, a branched aliphatic alkene. With the CAS Number 40467-04-7, this compound serves as a versatile intermediate in various organic synthesis applications.^[1] This document is structured to provide researchers, scientists, and drug development professionals with detailed information on its properties, synthesis, characterization, handling, and potential applications, grounded in established scientific principles.

Core Physicochemical & Structural Properties

2,5,5-Trimethyl-2-hexene is a C₉ hydrocarbon characterized by a trisubstituted double bond and a quaternary carbon center containing a tert-butyl group.^{[2][3]} These structural features dictate its physical properties and chemical reactivity.

Molecular Structure

The molecular structure of **2,5,5-trimethyl-2-hexene** is foundational to understanding its behavior in chemical reactions.

Caption: Molecular Structure of **2,5,5-Trimethyl-2-hexene**.

Quantitative Data Summary

The key physical and chemical properties are summarized below. These values are critical for designing experiments, particularly for purification steps like distillation and for ensuring safe handling.

Property	Value	Source(s)
CAS Number	40467-04-7	[2][3][4]
Molecular Formula	C ₉ H ₁₈	[2][3][5]
Molecular Weight	126.24 g/mol	[2][3][5][6]
Boiling Point	127 - 134.1 °C at 760 mmHg	[1][3][7]
Density	0.734 - 0.740 g/cm ³	[1][3][7]
Refractive Index	1.421 - 1.424	[3][7]
Flash Point	16.8 °C	[3]
InChIKey	HRQAGBJHQCEBBY-UHFFFAOYSA-N	[2][7]

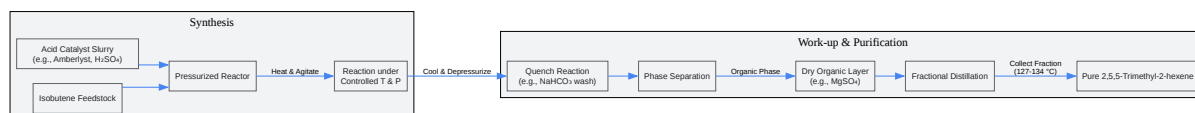
Synthesis & Purification

While specific, detailed synthesis routes for **2,5,5-trimethyl-2-hexene** are not extensively published in peer-reviewed literature, its structure strongly suggests it is a product of isobutene oligomerization. Acid-catalyzed dimerization of isobutene typically yields a mixture of C₈ isomers (e.g., 2,4,4-trimethyl-1-pentene and 2,4,4-trimethyl-2-pentene). The formation of a C₉ isomer like **2,5,5-trimethyl-2-hexene** likely involves a subsequent addition of a C₁ fragment or, more plausibly, co-oligomerization with other light alkenes under specific catalytic conditions.

A general, analogous synthesis involving the dimerization of isobutene provides a foundational understanding of the reaction mechanics.[8]

Proposed Synthesis Workflow: Acid-Catalyzed Alkene Oligomerization

The following protocol is a representative method for the type of acid-catalyzed reaction that would produce branched alkenes. The choice of catalyst and reaction conditions (temperature, pressure) is critical for controlling the distribution of isomers.



[Click to download full resolution via product page](#)

Caption: General workflow for synthesis and purification.

Experimental Protocol: Purification by Fractional Distillation

Given that alkene oligomerization produces a mixture of isomers with closely related boiling points, fractional distillation is the primary method for purification.

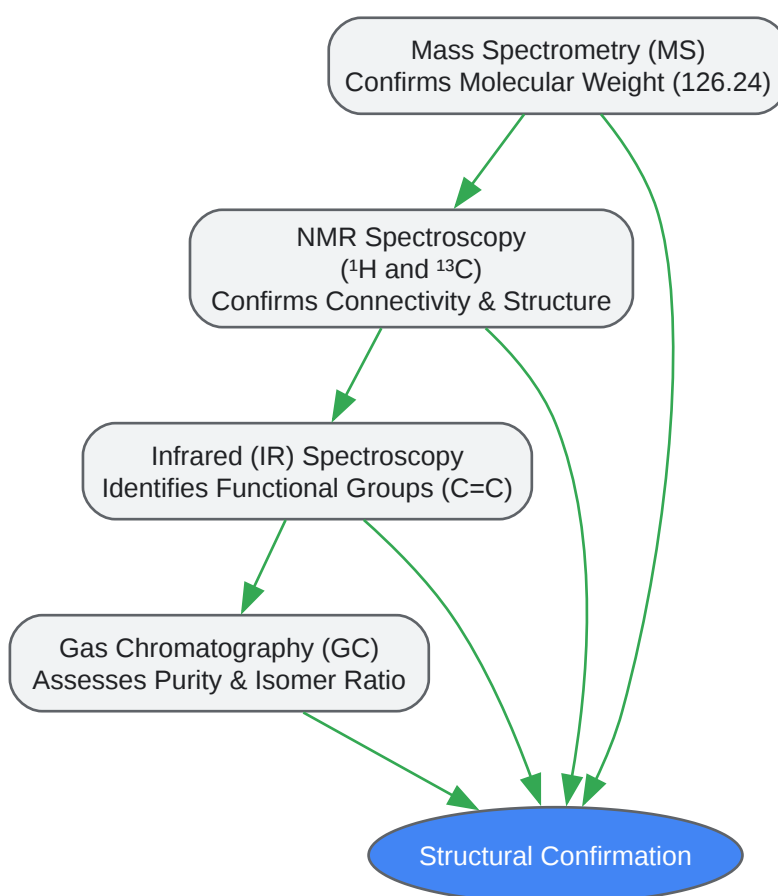
- **Apparatus Setup:** Assemble a fractional distillation apparatus with a packed column (e.g., Vigreux or Raschig rings) to ensure high separation efficiency. The apparatus should be equipped with a thermometer, heating mantle, condenser, and collection flask.
- **Charging the Flask:** Charge the round-bottom flask with the crude isomeric mixture obtained from the synthesis step. Add boiling chips to ensure smooth boiling.
- **Distillation:** Gently heat the flask. As the mixture boils, the vapor will rise through the column. Monitor the temperature at the head of the column.
- **Fraction Collection:** Discard the initial, low-boiling forerun. Carefully collect the fraction that distills within the expected boiling range of **2,5,5-trimethyl-2-hexene** (127-134 °C).^{[3][7]}

- Analysis: Analyze the collected fraction using Gas Chromatography (GC) or NMR spectroscopy to confirm its purity.

Spectroscopic Characterization

Unambiguous identification of **2,5,5-trimethyl-2-hexene** requires a combination of spectroscopic techniques. Spectroscopic data for this compound is available in public databases.[9][10][11]

Logical Flow of Spectroscopic Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for structural and purity confirmation.

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals corresponding to the unique proton environments: a singlet for the nine protons of the

sterically hindered tert-butyl group, singlets for the two methyl groups on the double bond, a signal for the allylic methylene protons, and a signal for the vinylic proton.

- **^{13}C NMR Spectroscopy:** The carbon NMR spectrum will confirm the presence of nine carbon atoms, including two quaternary carbons (one vinylic, one aliphatic), one tertiary vinylic carbon, one methylene carbon, and five distinct methyl carbons.
- **Mass Spectrometry (MS):** Electron ionization MS will show a molecular ion peak (M^+) at $m/z = 126$.^[10] Key fragmentation patterns would include the loss of a methyl group ($m/z = 111$) and, most prominently, the loss of a tert-butyl group ($m/z = 69$) due to the stability of the resulting carbocation.
- **Infrared (IR) Spectroscopy:** The IR spectrum will exhibit characteristic C-H stretching and bending frequencies for alkanes and a key C=C stretching absorption around 1640-1680 cm^{-1} , confirming the presence of the alkene functional group.

Applications & Chemical Reactivity

The primary utility of **2,5,5-trimethyl-2-hexene** lies in its role as a chemical intermediate.^[1] Its branched structure and alkene functionality make it a valuable building block.

- **Intermediate in Specialty Chemicals:** It is used in the synthesis of fragrances and flavoring agents, where the specific carbon skeleton imparts unique organoleptic properties.^[1]
- **Polymer Modification:** The double bond can be functionalized or polymerized, allowing it to be used as a comonomer to modify the properties of polymers.^[1]
- **Organic Synthesis:** The alkene group is a site for numerous chemical transformations.

Representative Reaction: Catalytic Hydrogenation

A fundamental reaction of this alkene is catalytic hydrogenation to produce the corresponding alkane, 2,5,5-trimethylhexane. This reaction is illustrative of the reactivity of the double bond. The protocol below is adapted from a standard procedure for alkene hydrogenation.^[12]

- **Inert Atmosphere:** Charge a round-bottom flask with **2,5,5-trimethyl-2-hexene** and a suitable solvent (e.g., ethanol or ethyl acetate).

- **Catalyst Addition:** Under a positive flow of an inert gas like nitrogen, carefully add a catalytic amount (e.g., 1-5 mol%) of palladium on carbon (10% Pd/C).^[12]
- **Hydrogenation:** Securely attach a balloon filled with hydrogen gas to the flask. Evacuate the flask and backfill with hydrogen. Repeat this process three times to ensure the atmosphere is replaced with hydrogen.
- **Reaction:** Stir the mixture vigorously at room temperature. The reaction progress can be monitored by TLC or GC by observing the disappearance of the starting material.
- **Work-up:** Once the reaction is complete, carefully purge the system with nitrogen. Filter the mixture through a pad of Celite® to remove the palladium catalyst. Caution: The catalyst-Celite® pad should be kept wet with solvent as it can be pyrophoric in air.^[12]
- **Purification:** Remove the solvent from the filtrate via rotary evaporation to yield the product, 2,5,5-trimethylhexane.

Safety & Handling

2,5,5-Trimethyl-2-hexene is a flammable liquid and requires careful handling in a well-ventilated area, away from ignition sources.^{[2][13]}

Safety Aspect	Recommendation	Source(s)
Handling	Handle in a well-ventilated place, preferably a chemical fume hood. Use non-sparking tools and ground all equipment to prevent static discharge. Avoid contact with skin and eyes.	[2][13][14]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated area. Keep away from heat, sparks, open flames, and direct sunlight.	[2][13][15]
Personal Protective Equipment (PPE)	Wear protective gloves, safety glasses with side shields or goggles, and a flame-retardant lab coat.	[2][13][16]
Incompatibilities	Avoid strong oxidizing agents and acids.	[14]
Fire Fighting	Use dry chemical, CO ₂ , or foam extinguishers. Water spray may be used to cool containers.	[14]

Conclusion

2,5,5-Trimethyl-2-hexene is a significant C₉ branched alkene with established applications as an intermediate in the chemical industry. Its synthesis is rooted in the fundamental principles of carbocation chemistry, and its purification relies on standard organic laboratory techniques. A thorough understanding of its physicochemical properties, spectroscopic signatures, and safety protocols is essential for its effective and safe utilization in research and development settings.

References

- MySkinRecipes. (n.d.). **2,5,5-Trimethyl-2-Hexene**.

- Stenutz. (n.d.). **2,5,5-trimethyl-2-hexene**.
- Chem Service. (2016). SAFETY DATA SHEET: 3,5,5-Trimethyl-1-hexene.
- Wiley. (n.d.). 2-Hexene, 2,5,5-trimethyl-. SpectraBase.
- Airgas. (2016). SAFETY DATA SHEET: 1-Hexene.
- National Center for Biotechnology Information. (n.d.). **2,5,5-Trimethyl-2-hexene**. PubChem Compound Database.
- NIST. (n.d.). 2-Hexene, 3,5,5-trimethyl-. NIST Chemistry WebBook.
- National Center for Biotechnology Information. (n.d.). 3,5,5-Trimethyl-2-hexene. PubChem Compound Database.
- Nguyen, T. H., et al. (2023). Synthesis of 2,5-dimethylhexene by isobutene dimerization with H₂S co-feeding. Scientific Reports.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,5,5-Trimethyl-2-Hexene [myskinrecipes.com]
- 2. echemi.com [echemi.com]
- 3. 2,5,5-trimethylhex-2-ene | 40467-04-7 [chemnet.com]
- 4. 2,5,5-Trimethyl-2-hexene | 40467-04-7 [chemicalbook.com]
- 5. 2,5,5-Trimethyl-2-Hexene - CAS:40467-04-7 - Sunway Pharm Ltd [3wpharm.com]
- 6. 2,5,5-Trimethyl-2-hexene | C₉H₁₈ | CID 545914 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2,5,5-trimethyl-2-hexene [stenutz.eu]
- 8. Synthesis of 2,5-dimethylhexene by isobutene dimerization with H₂S co-feeding - PMC [pmc.ncbi.nlm.nih.gov]
- 9. spectrabase.com [spectrabase.com]
- 10. 2-Hexene, 3,5,5-trimethyl- [webbook.nist.gov]
- 11. 3,5,5-Trimethyl-2-hexene | C₉H₁₈ | CID 5365055 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. pdf.benchchem.com [pdf.benchchem.com]

- 13. cdn.chemservice.com [cdn.chemservice.com]
- 14. fishersci.com [fishersci.com]
- 15. airgas.com [airgas.com]
- 16. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [2,5,5-Trimethyl-2-hexene CAS number 40467-04-7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2926433#2-5-5-trimethyl-2-hexene-cas-number-40467-04-7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com